

Application of Proquinazid-(propoxy-d7) in Environmental Monitoring Studies

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Compound of Interest

Compound Name: *Proquinazid-(propoxy-d7)*

CAS No.: *2140327-37-1*

Cat. No.: *B15561877*

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Application Note and Protocols

Introduction

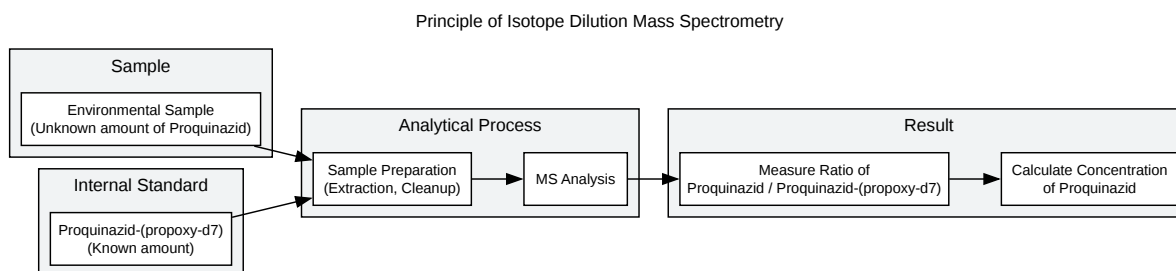
Proquinazid is a quinazolinone fungicide used to control powdery mildew on a variety of crops. Its presence in the environment, particularly in water and soil, is a matter of concern due to potential ecotoxicological effects. Accurate and reliable quantification of Proquinazid in environmental matrices is therefore crucial for monitoring its fate and ensuring environmental safety.

This application note describes the use of **Proquinazid-(propoxy-d7)**, a deuterium-labeled internal standard, for the quantitative analysis of Proquinazid in environmental samples by gas chromatography-tandem mass spectrometry (GC-MS/MS) or liquid chromatography-tandem mass spectrometry (LC-MS/MS). The use of a stable isotope-labeled internal standard is a robust technique that compensates for variations in sample preparation and instrumental analysis, leading to improved accuracy and precision of the results.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Proquinazid-(propoxy-d7) is an ideal internal standard for the analysis of Proquinazid as it shares very similar physicochemical properties with the parent compound, ensuring that it behaves similarly during extraction, cleanup, and chromatographic analysis. However, its slightly higher mass allows it to be distinguished from the unlabeled Proquinazid by a mass spectrometer.

Principle of Isotope Dilution Mass Spectrometry

Isotope dilution mass spectrometry (IDMS) is a highly accurate method for quantifying compounds. It involves adding a known amount of an isotopically labeled standard (e.g., **Proquinazid-(propoxy-d7)**) to a sample before any sample processing. The labeled standard acts as an internal reference. By measuring the ratio of the signal from the native analyte to the signal from the labeled standard, the concentration of the native analyte in the original sample can be precisely calculated, correcting for any losses that may occur during the analytical procedure.



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Caption: Workflow illustrating the principle of isotope dilution mass spectrometry.

Experimental Protocols

Analysis of Proquinazid in Water Samples

This protocol describes the determination of Proquinazid in water samples using solid-phase extraction (SPE) followed by LC-MS/MS analysis, incorporating **Proquinazid-(propoxy-d7)** as an internal standard.

a. Sample Preparation and Extraction

- **Sample Collection:** Collect water samples in clean glass bottles.
- **Fortification:** To a 100 mL water sample, add a known concentration of **Proquinazid-(propoxy-d7)** internal standard solution (e.g., 10 µL of a 1 µg/mL solution).
- **SPE Cartridge Conditioning:** Condition a C18 SPE cartridge (500 mg, 6 mL) by passing 5 mL of methanol followed by 5 mL of deionized water.
- **Sample Loading:** Load the fortified water sample onto the SPE cartridge at a flow rate of approximately 5 mL/min.
- **Cartridge Washing:** Wash the cartridge with 5 mL of deionized water to remove interfering substances.
- **Cartridge Drying:** Dry the cartridge under vacuum for 10-15 minutes.
- **Elution:** Elute the analytes from the cartridge with 2 x 3 mL of ethyl acetate.
- **Solvent Evaporation:** Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
- **Reconstitution:** Reconstitute the residue in 1 mL of a suitable solvent (e.g., methanol/water, 50:50, v/v) for LC-MS/MS analysis.

b. LC-MS/MS Conditions (Illustrative)

Parameter	Setting
LC System	Agilent 1200 Series or equivalent
Column	C18 column (e.g., 100 mm x 2.1 mm, 1.8 µm)
Mobile Phase A	Water with 0.1% formic acid
Mobile Phase B	Acetonitrile with 0.1% formic acid
Gradient	Start at 5% B, increase to 95% B over 10 min, hold for 2 min, return to initial conditions
Flow Rate	0.3 mL/min
Injection Volume	5 µL
MS System	Triple quadrupole mass spectrometer
Ionization Mode	Electrospray Ionization (ESI), Positive
MRM Transitions	Proquinazid: Precursor Ion > Product Ion 1 (Quantifier), Precursor Ion > Product Ion 2 (Qualifier) Proquinazid-(propoxy-d7): Precursor Ion+7 > Product Ion 1 (Quantifier)

Analysis of Proquinazid in Soil Samples

This protocol outlines the determination of Proquinazid in soil samples using the QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) extraction method followed by GC-MS/MS analysis, with **Proquinazid-(propoxy-d7)** as the internal standard.

a. Sample Preparation and Extraction (QuEChERS)

- Sample Homogenization: Air-dry the soil sample and sieve it through a 2 mm sieve.
- Weighing and Fortification: Weigh 10 g of the homogenized soil into a 50 mL centrifuge tube. Add a known amount of **Proquinazid-(propoxy-d7)** internal standard solution.
- Hydration: Add 10 mL of deionized water to the soil and vortex for 1 minute.
- Extraction: Add 10 mL of acetonitrile and shake vigorously for 1 minute.

- **Salting Out:** Add the QuEChERS extraction salts (e.g., 4 g MgSO₄, 1 g NaCl, 1 g trisodium citrate dihydrate, 0.5 g disodium hydrogen citrate sesquihydrate) to the tube. Immediately shake vigorously for 1 minute.
- **Centrifugation:** Centrifuge the tube at ≥ 3000 g for 5 minutes.
- **Dispersive SPE Cleanup:** Take a 1 mL aliquot of the acetonitrile supernatant and transfer it to a 2 mL microcentrifuge tube containing d-SPE cleanup sorbent (e.g., 150 mg MgSO₄, 50 mg Primary Secondary Amine (PSA), 50 mg C18).
- **Vortex and Centrifuge:** Vortex the tube for 30 seconds and then centrifuge at high speed for 2 minutes.
- **Final Extract:** The resulting supernatant is ready for GC-MS/MS analysis.

b. GC-MS/MS Conditions (Illustrative)

Parameter	Setting
GC System	Agilent 7890B GC or equivalent
Column	DB-5ms (30 m x 0.25 mm, 0.25 μ m) or equivalent
Carrier Gas	Helium at a constant flow of 1.2 mL/min
Inlet Temperature	280°C
Oven Program	Start at 70°C, hold for 1 min, ramp to 300°C at 25°C/min, hold for 5 min
Injection Volume	1 μ L (Splitless)
MS System	Triple quadrupole mass spectrometer
Ionization Mode	Electron Ionization (EI) at 70 eV
MRM Transitions	Proquinazid: Precursor Ion > Product Ion 1 (Quantifier), Precursor Ion > Product Ion 2 (Qualifier) Proquinazid-(propoxy-d7): Precursor Ion+7 > Product Ion 1 (Quantifier)

Data Presentation

The following tables present typical performance data for the analysis of pesticides in environmental matrices using a deuterated internal standard. This data is for illustrative purposes and actual performance may vary.

Table 1: Typical Method Validation Data for Proquinazid in Water

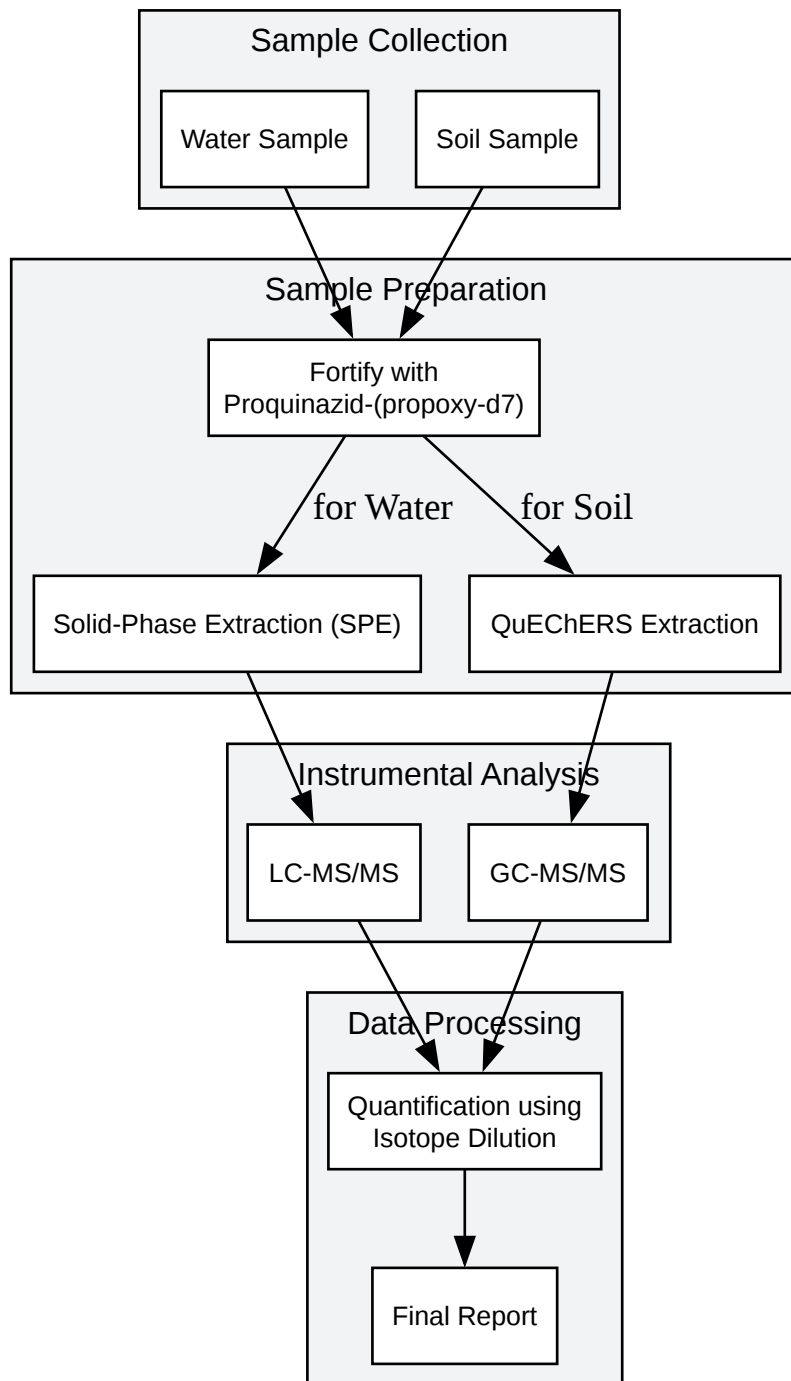
Parameter	Value
Limit of Detection (LOD)	0.01 µg/L
Limit of Quantification (LOQ)	0.05 µg/L
Linearity (r^2)	> 0.99
Recovery (at 0.1 µg/L)	85 - 110%
Precision (RSD, %)	< 15%

Table 2: Typical Method Validation Data for Proquinazid in Soil

Parameter	Value
Limit of Detection (LOD)	1 µg/kg
Limit of Quantification (LOQ)	5 µg/kg
Linearity (r^2)	> 0.99
Recovery (at 10 µg/kg)	80 - 115%
Precision (RSD, %)	< 20%

Workflow Diagram

General Workflow for Proquinazid Analysis



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Caption: General workflow for the analysis of Proquinazid in environmental samples.

Conclusion

The use of **Proquinazid-(propoxy-d7)** as an internal standard provides a highly reliable and accurate method for the quantification of Proquinazid in environmental matrices such as water and soil. The detailed protocols for SPE and QuEChERS extraction, coupled with sensitive LC-MS/MS or GC-MS/MS analysis, enable the detection and quantification of Proquinazid at low levels, which is essential for effective environmental monitoring. The principles and workflows described in this application note can be adapted by researchers and analytical laboratories to develop and validate their own methods for pesticide residue analysis.

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References

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